

Publish Comparison Guide: NMR Spectral Analysis of (±)-Acetylcarnitine Chloride

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Compound of Interest

Compound Name: (±)-Acetylcarnitine chloride

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Executive Summary & Chemical Logic

Product: **(±)-Acetylcarnitine Chloride** (Racemic ALCAR) Primary Alternative: L-Carnitine (Non-acetylated precursor) Secondary Alternative: L-Acetylcarnitine (Enantiopure active pharmaceutical ingredient)

(±)-Acetylcarnitine chloride is the acetylated ester of carnitine in a racemic mixture. In drug development, distinguishing this molecule from its hydrolysis product (L-Carnitine) and verifying its stereochemical purity (L- vs. D-isomer) are critical quality attributes (CQAs).

Structural Logic for NMR Analysis: The acetylation of the C3-hydroxyl group introduces two distinct spectral markers compared to L-Carnitine:

- New Signal: Appearance of an acetyl methyl singlet (~2.1 ppm).
- Chemical Shift Perturbation: Significant downfield shift of the C3-methine proton (ppm) due to the electron-withdrawing ester group.

Comparative Analysis: ALCAR vs. Alternatives

Comparison A: ALCAR vs. L-Carnitine (Hydrolysis Check)

The most common degradation pathway for ALCAR is hydrolysis, releasing free L-Carnitine and acetic acid. NMR is the superior method for detecting this due to the distinct chemical environments of the methine proton.

Feature	(±)-Acetylcarnitine Cl	L-Carnitine (Hydrolysis Product)	Spectral Differentiator
C3-H (Methine)	~5.65 ppm (m)	~4.55 ppm (m)	Deshielding: Esterification shifts H3 downfield by ~1.1 ppm.
Acetyl -CH ₃	~2.13 ppm (s)	Absent	Presence: Diagnostic singlet for ALCAR.
Trimethylamine	~3.18 ppm (s)	~3.22 ppm (s)	Minor shift; not reliable for quantification.
Stability (D ₂ O)	Hydrolysis prone >24h	Stable	Appearance of free acetate peak (~1.9 ppm) indicates degradation.

Comparison B: Racemic vs. Enantiopure (Chiral Purity)

In standard achiral solvents (e.g., D₂O, DMSO-d₆), (±)-Acetylcarnitine and L-Acetylcarnitine have identical spectra. To distinguish them, a Chiral Shift Reagent (CSR) must be used to create a diastereomeric environment.

- Method: Addition of Europium or Praseodymium salts (e.g., Pr(hfc)₃).[\[1\]](#)
- Result: The CSR complexes with the carbonyl oxygen. Because the L and D enantiomers have different spatial arrangements, the CSR induces different chemical shifts (

) for the acetyl methyl or trimethylammonium signals.

Experimental Protocols

Protocol 1: Standard Structural Confirmation (¹H NMR)

Objective: Confirm chemical identity and absence of free carnitine.

- Sample Preparation:
 - Weigh 10–15 mg of **(±)-Acetylcarnitine chloride**.
 - Dissolve in 600 µL of D₂O (99.9% D). Note: Use phosphate buffer (pH 7.4) in D₂O if mimicking physiological conditions, but pure D₂O is preferred for sharpest resolution.
 - Critical Step: Analyze immediately. Acetyl esters are labile; prolonged storage in D₂O can lead to hydrolysis (appearance of free carnitine).
- Acquisition Parameters:
 - Frequency: 400 MHz or higher.[\[2\]](#)
 - Pulse Sequence: zg30 (standard 30° pulse).
 - Scans (NS): 16 or 32.
 - Relaxation Delay (D1): 2.0 seconds (ensure quantitative integration of methyls).
- Processing:
 - Reference the HDO residual peak to 4.79 ppm.
 - Integrate the Trimethylamine singlet (9H) as the internal standard.

Protocol 2: Chiral Differentiation (Racemic Verification)

Objective: Prove the presence of both enantiomers (Racemic) vs. single enantiomer.

- Sample Preparation:

- Prepare 10 mg ALCAR in 600 μL CDCl_3 (Chloroform-d). Note: CSRs often work better in non-polar solvents where coordination is tighter, though solubility of the chloride salt may require a co-solvent like Methanol- d_4 .
- Titration:
 - Acquire a baseline spectrum.
 - Add $\text{Eu}(\text{hfc})_3$ or $\text{Pr}(\text{hfc})_3$ (shift reagent) in 0.1 molar equivalents stepwise.
- Endpoint:
 - Monitor the Acetyl- CH_3 singlet. In a racemic mixture, this singlet will split into two distinct peaks (1:1 ratio). In pure L-Acetylcarnitine, it remains a single shifted peak.

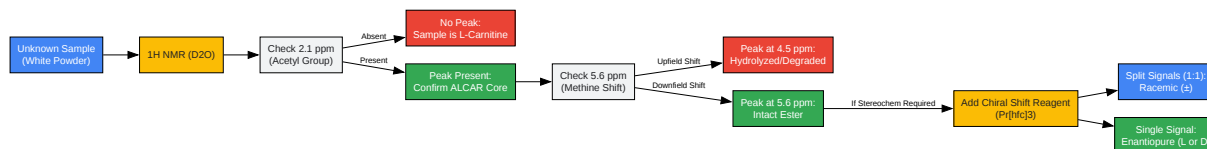
Spectral Data Reference Table (D_2O)

Position	Group	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)
1	Trimethylammonium	3.18	Singlet (s)	9H	-
2	Acetyl Methyl	2.13	Singlet (s)	3H	-
3	$-\text{CH}_2$ (to N)	3.65 – 3.85	Multiplet (dd)	2H	
4	$-\text{CH}$ (Methine)	5.65	Multiplet (m)	1H	-
5	$-\text{CH}_2$ (to COOH)	2.70 – 2.85	Multiplet (d)	2H	

Note: Chemical shifts are referenced to $\text{H}_2\text{O} = 4.79$ ppm. Values may vary slightly based on concentration and pH.

Visualization of Analytical Logic

The following diagram illustrates the decision workflow for characterizing Acetylcarnitine, distinguishing it from impurities and enantiomers.



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Caption: Logical workflow for NMR verification of Acetylcarnitine identity, stability, and stereochemistry.

References

- National Institutes of Health (NIH). (1993). Enantiomeric purity determination of acetyl-L-carnitine by NMR with chiral lanthanide shift reagents. PubMed. Retrieved from [\[Link\]](#)
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Sources

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- 2. chemistry.utah.edu [chemistry.utah.edu]
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